

# 2-(Ethanesulfinyl)ethanol molecular weight and formula C<sub>4</sub>H<sub>10</sub>O<sub>2</sub>S

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-(Ethanesulfinyl)ethanol

CAS No.: 21975-18-8

Cat. No.: B1211685

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## Technical Monograph: 2-(Ethanesulfinyl)ethanol (C<sub>4</sub>H<sub>10</sub>O<sub>2</sub>S)

### Executive Summary & Chemical Identity[1][2][3][4][5]

**2-(Ethanesulfinyl)ethanol** (CAS: 21975-18-8) represents a critical intermediate oxidation state in the organosulfur family. Structurally, it consists of an ethyl group and a hydroxyethyl group flanking a sulfinyl (

) core. Unlike its sulfide precursor (2-(ethylthio)ethanol), the sulfoxide moiety introduces significant polarity and a chiral center at the sulfur atom, fundamentally altering its solvation properties and biological reactivity.

This guide serves as a definitive technical resource for researchers utilizing this compound as a metabolic standard, a polar aprotic solvent analog, or a synthetic building block.

### Core Physicochemical Data[6]

| Parameter        | Specification                      | Technical Note                                                   |
|------------------|------------------------------------|------------------------------------------------------------------|
| IUPAC Name       | 2-(Ethanesulfinyl)ethanol          | Also known as Ethyl 2-hydroxyethyl sulfoxide.                    |
| Formula          |                                    | Distinct from Sulfide ( ) and Sulfone ( ).                       |
| Molecular Weight | 122.19 g/mol                       | Monoisotopic Mass: 122.04 g/mol .                                |
| CAS Number       | 21975-18-8                         | Note: Often confused with Sulfide (110-77-0).                    |
| Physical State   | Viscous Liquid / Low-melting Solid | Highly hygroscopic due to H-bonding ( ) and dipole ( ).          |
| Chirality        | Yes (Sulfur)                       | The sulfur atom is a stereogenic center, possessing a lone pair. |
| Solubility       | Water, Ethanol, DMSO               | Amphiphilic character; miscible with aqueous media.              |

## Synthetic Protocol: Chemoselective Oxidation[7]

Objective: Synthesize **2-(Ethanesulfinyl)ethanol** from 2-(ethylthio)ethanol without over-oxidation to the sulfone (2-(ethylsulfonyl)ethanol).

Scientific Rationale: Direct oxidation with strong agents (e.g.,

, excess

) typically yields the sulfone (

). To isolate the sulfoxide, we employ Sodium Periodate ( ) in aqueous methanol. This reagent offers kinetic control, reacting rapidly with the sulfide but negligibly with the resulting sulfoxide under controlled temperatures.

## Reagents & Setup

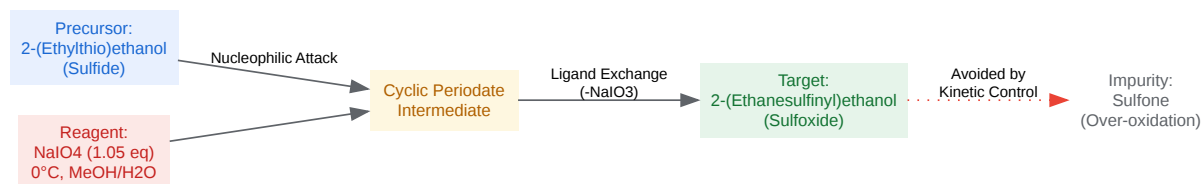
- Substrate: 2-(Ethylthio)ethanol (CAS 110-77-0).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Oxidant: Sodium Periodate ( , 1.05 equivalents).
- Solvent: Methanol/Water (1:1 v/v).
- Quench: Sodium Thiosulfate ( ).

## Step-by-Step Methodology

- Solvation: Dissolve 10 mmol of 2-(ethylthio)ethanol in 20 mL of 1:1 MeOH/ at 0°C (ice bath).
  - Critical Quality Attribute (CQA): Maintaining 0°C minimizes thermal over-oxidation.
- Addition: Add 10.5 mmol of dropwise as an aqueous solution over 30 minutes.
  - Observation: A white precipitate of sodium iodate ( ) will begin to form as the reaction proceeds.
- Reaction: Stir at 0°C for 2 hours, then allow to warm to Room Temperature (RT) for 12 hours.
  - Checkpoint: Monitor via TLC (MeOH/DCM 1:9). The sulfide spot ( ) should disappear; sulfoxide appears at lower due to polarity.

- Filtration: Filter off the precipitated  
.
- Extraction: Evaporate methanol under reduced pressure. Extract the aqueous residue with  
or DCM (  
mL).
  - Note: The product is water-soluble.[4] Salting out (NaCl saturation) of the aqueous layer is often required to improve extraction efficiency.
- Drying: Dry organic layer over  
, filter, and concentrate in vacuo.

## Synthesis Pathway Visualization



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Figure 1: Chemoselective oxidation pathway using Sodium Periodate to prevent sulfone formation.

## Analytical Characterization (Self-Validating)

To confirm identity and purity, researchers must look for specific spectral signatures that differentiate the sulfoxide from the sulfide and sulfone.

## Infrared Spectroscopy (FT-IR)

- Diagnostic Band: Strong absorption at 1030–1060 cm<sup>-1</sup> corresponding to the

stretching vibration.

- Differentiation:
  - Sulfide:[5] No band in this region.
  - Sulfone: Two bands (symmetric/asymmetric) at  $\sim 1150\text{ cm}^{-1}$  and  $\sim 1300\text{ cm}^{-1}$ .
- Hydroxyl Group: Broad band at  $3300\text{--}3400\text{ cm}^{-1}$  (O-H stretch).[6][7]

## Nuclear Magnetic Resonance ( $^1\text{H}$ -NMR)

The chirality of the sulfur atom renders the adjacent methylene protons diastereotopic. This is the definitive proof of sulfoxide formation.

- : The methylene protons of the ethyl group, which appear as a simple quartet in the sulfide, often split into a complex multiplet (ABX3 system) in the sulfoxide due to the chiral center.
- : Similarly, the protons alpha to the sulfoxide in the ethanol chain will exhibit magnetic non-equivalence.
- Chemical Shift: Alpha-protons shift downfield ( $\sim 2.6\text{--}3.0\text{ ppm}$ ) compared to the sulfide ( $\sim 2.5\text{ ppm}$ ) due to the electron-withdrawing nature of the  
  
bond.

## Biological & Metabolic Context[10][12]

In drug development, **2-(Ethanesulfinyl)ethanol** is primarily encountered as a Phase I metabolite of thioether-containing compounds (e.g., organophosphate pesticides like demeton-S-methyl or pharmaceuticals).

## Metabolic Pathway

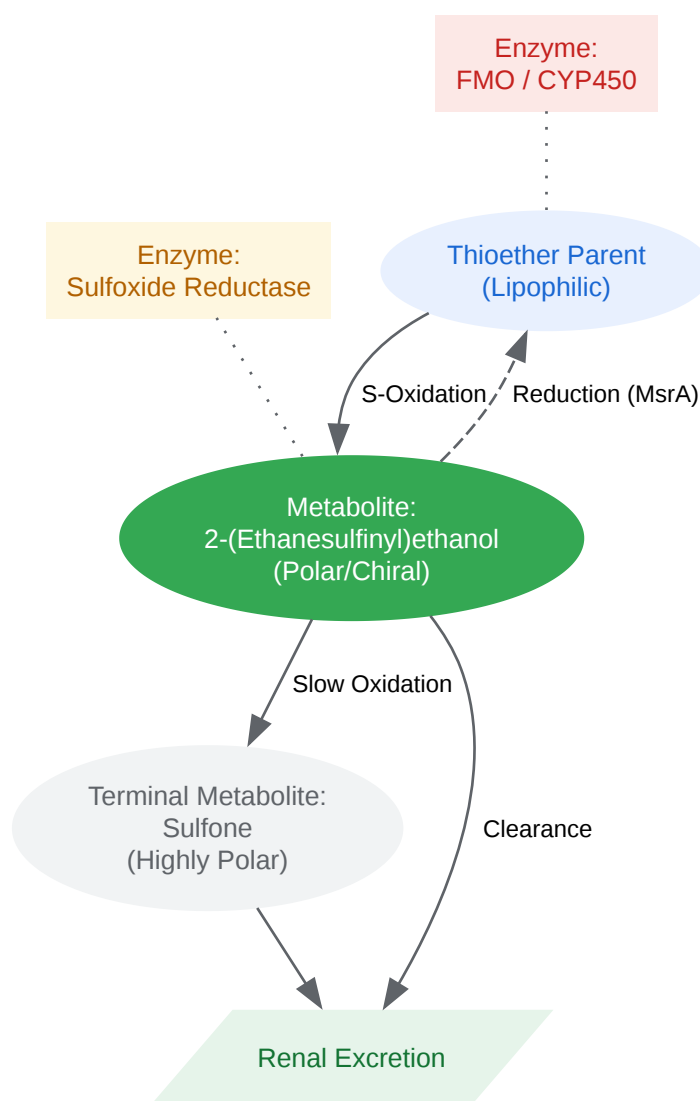
The transformation is catalyzed by Flavin-containing Monooxygenases (FMO) and Cytochrome P450 (CYP) enzymes.

- S-Oxygenation: The lone pair on the sulfide sulfur is oxygenated to form the sulfoxide.[5]  
This is generally a detoxification step but increases water solubility, facilitating renal

excretion.

- Chiral Inversion: Sulfoxides can undergo stereoselective metabolism; however, FMOs often produce specific enantiomers.
- Further Oxidation: The sulfoxide can be slowly oxidized to the sulfone (toxicologically inert but persistent) or reduced back to the sulfide by sulfoxide reductases (e.g., MsrA/MsrB).

## Biological Fate Diagram



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Figure 2: Metabolic biotransformation pathways of thioethers to sulfoxides and sulfones.

## Applications in Drug Development[13]

### Solubility Enhancement & Cosolvent

Similar to DMSO (Dimethyl Sulfoxide), **2-(Ethanesulfinyl)ethanol** possesses a high dielectric constant and amphiphilic nature. It can solubilize peptide-based drugs that are insoluble in pure water or non-polar organics.

- Advantage:[8][9] The hydroxyethyl tail improves hydrogen bonding capacity with aqueous buffers compared to DMSO.

### Cryoprotection

The compound functions as a penetrating cryoprotectant. It disrupts ice crystal formation lattice via strong hydrogen bonding with water molecules.

- Mechanism: Colligative depression of the freezing point and vitrification of the intracellular matrix.

### Synthetic Intermediate (Pummerer Rearrangement)

In medicinal chemistry, this sulfoxide can undergo the Pummerer rearrangement when treated with acetic anhydride, converting the sulfinyl group into an

-functionalized sulfide. This is a powerful tool for introducing complexity into the ethyl side chain.

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